

Apiezon N Grease: A Comprehensive Technical Guide for Researchers and Scientists

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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Apiezon N is a silicone-free, hydrocarbon-based grease renowned for its exceptional performance in cryogenic applications and its utility as a high-vacuum sealant at ambient temperatures. This guide provides an in-depth overview of its core properties and specifications, tailored for professionals in research, scientific, and drug development fields. Its unique formulation offers a combination of excellent thermal conductivity at low temperatures, low vapor pressure, and a tenacious, rubbery consistency that provides cushioning to fragile components.

Core Properties and Specifications

Apiezon N grease is distinguished by its suitability for use over a wide temperature range, particularly at cryogenic levels where it maintains its integrity without cracking or crazing.^{[1][2]} Its hydrocarbon base ensures it is free from silicones, preventing the common issues of creep and contamination of sensitive experiments and samples.^{[3][4]}

Quantitative Data Summary

The key physical, thermal, electrical, and vacuum properties of **Apiezon N** grease are summarized in the tables below for easy reference and comparison.

Table 1: Thermal and Mechanical Properties

Property	Value	Test Method/Conditions
Typical Working Temperature Range	-269°C to +30°C (-452°F to +86°F)[5][6]	-
Melting Point (Dropping Point)	42°C to 52°C (108°F to 126°F) [3][7]	ASTM D566
Thermal Conductivity	0.194 W/m°C @ 20°C[3][7]	-
0.095 W/m°C @ -269°C[7]	-	
Coefficient of Thermal Expansion	0.00072 per °C (over 20°C - 30°C)[3][8]	-
Specific Gravity	0.911 @ 20°C[3]	-
Lubricity (4 Ball Test)	150 kg[3][8]	ASTM D2596

Table 2: Electrical Properties

Property	Value
Volume Resistivity	2.0 x 10 ¹⁶ Ω cm[3][8]
Permittivity	2.3[3][8]
Loss Tangent	<0.0001[3][8]
Surface Breakdown at Flash Over	27 kV[3][8]
Electric Strength	820 V/mil[3][8]

Table 3: Vacuum Properties

Property	Value	Test Method/Conditions
Vapor Pressure	6×10^{-10} Torr @ 20°C[3][6]	-
Outgassing Characteristics	ASTM E595	
Total Mass Loss (TML)	<1%[3][7]	125°C in vacuum
Collected Volatile Condensable Materials (CVCM)	<0.1%[3][7]	25°C collector

Chemical Compatibility and Material Interactions

Apiezon N grease, being a hydrocarbon-based product, exhibits compatibility with a range of materials, but also has notable incompatibilities.

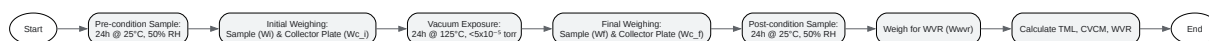
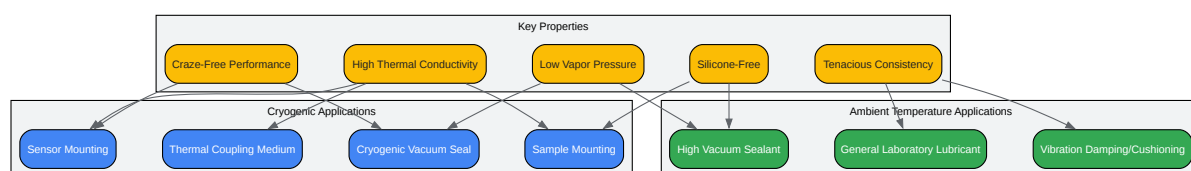
Table 4: Chemical Compatibility

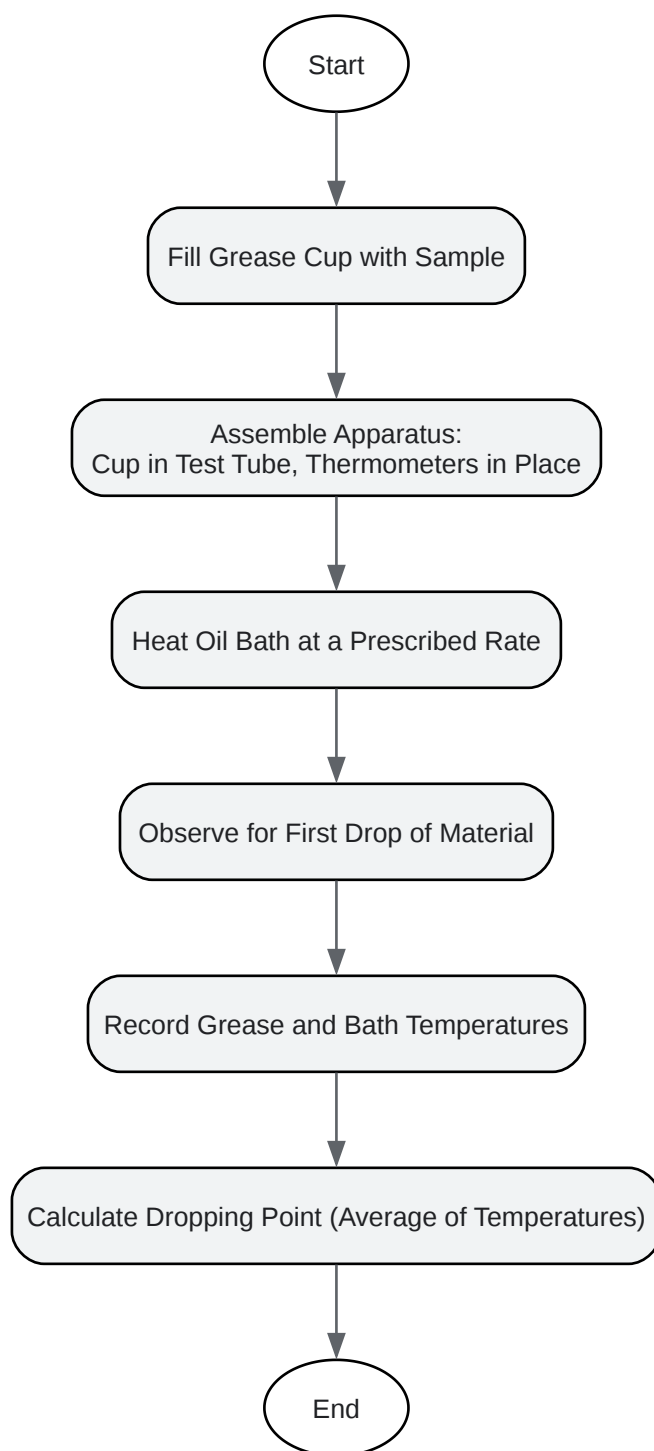
Compatible Materials	Incompatible Materials	Solvents for Removal
Viton	EPDM (ethylene propylene diene M-class rubber)	Aromatic hydrocarbons (Toluene, Xylene)
Nitrile (>30% nitrile content)	EPR (ethylene propylene rubber)	Limonene (environmentally friendly option)
Nylon	Butyl rubber	Chlorinated solvents
Polyurethane	PVC seals	Warm soapy water (for residues)[3]
Polyethylene		
Polypropylene		
Silicone		

Note: **Apiezon N** grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK).[3]

Key Applications and Use Cases

The unique properties of **Apiezon N** grease lend it to a variety of specialized applications in scientific and research settings.





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